

# 4-isopropylbenzoic acid residue on ignition specification 0.3% max

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 4-Isopropylbenzoic Acid

CAS No.: 536-66-3

Cat. No.: S524556

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## Chemical Properties & Specifications

The table below summarizes the key technical data for **4-Isopropylbenzoic acid** (also known as Cuminic acid) from supplier specifications and scientific data [1] [2].

Property	Specification / Value
CAS RN	536-66-3 [1] [2]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub> [1]
Molecular Weight	164.20 g/mol [1] [2]
Purity	>98.0% (GC)(T) [1]
Appearance	White to almost white powder to crystal [1]
Melting Point	116.0 to 120.0 °C [1]
Boiling Point	125 °C at 0.2 mmHg [1] [2]
Solubility in Water	Insoluble; 152 mg/l at 25 °C [1]

Property	Specification / Value
Solubility in Other Solvents	Soluble in Alcohol; Slightly soluble in Ether [1]
Storage	Refrigerated (0-10°C), Argon charged, Air and Heat Sensitive [1] [2]

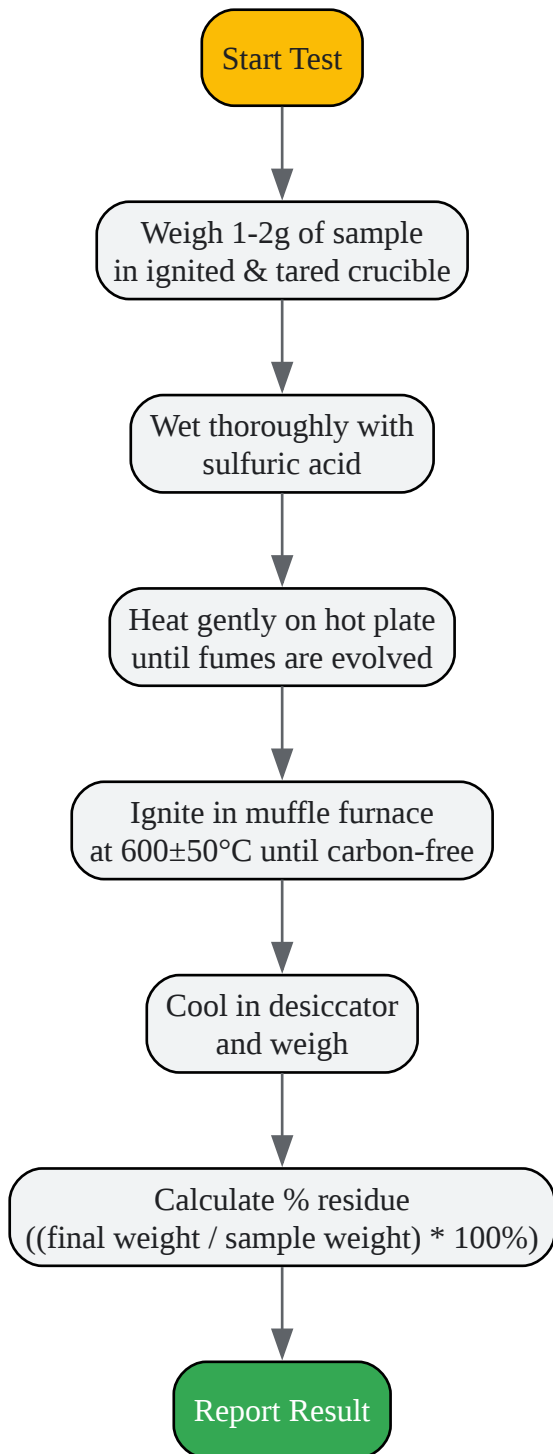
## Handling and Safety Information

Proper handling is crucial due to the compound's sensitivity.

- **Hazard Statements** [1]:
  - **H315**: Causes skin irritation.
  - **H319**: Causes serious eye irritation.
- **Precautionary Measures** [1]:
  - **P264**: Wash skin thoroughly after handling.
  - **P280**: Wear protective gloves/ eye protection/ face protection.
  - **P305+P351+P338**: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Residue on Ignition Testing Guide

Since a specific protocol for **4-Isopropylbenzoic acid** was not found, the following is a general workflow for determining Residue on Ignition (Sulfated Ash), based on standard pharmacopeial methods. You will need to validate this method for your specific compound.



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## Frequently Asked Questions

**Q1: The specification requires a maximum of 0.3% residue on ignition. What does this indicate about the compound's quality?** A1: This specification is a limit test for the total amount of inorganic impurities (such as catalysts or salts from synthesis) present in the compound. A result below 0.3% indicates high purity from an inorganic contaminant perspective, which is critical for pharmaceutical applications to avoid unwanted side reactions or toxicity.

**Q2: My sample turned yellow or brown during ignition instead of becoming white. What does this mean?** A2: Discoloration suggests incomplete combustion of carbonaceous material. This can happen if the heating rate was too rapid, preventing gradual ashing, or if the sample contained high-molecular-weight organic impurities. Ensure you heat gently until fumes cease before moving to the high-temperature muffle furnace step.

**Q3: How should I handle and store this compound to ensure accurate test results?** A3: **4-Isopropylbenzoic acid** is air and heat sensitive [1]. Always:

- Store in a sealed container under an inert gas (like argon) in a refrigerator (0-10°C) [1] [2].
- Bring the sample to room temperature in a desiccator before opening to prevent moisture condensation.
- Weigh samples quickly to minimize exposure to air, which could potentially introduce inorganic particulates and skew your residue results.

**Q4: Where can I find the definitive test method for residue on ignition?** A4: For regulatory purposes, you must consult the current official compendia. The detailed methodology, including precise apparatus setup and procedural nuances, is described in **USP General Chapter <281> "Residue on Ignition"** or **Ph. Eur. 2.4.14 "Sulfated Ash"**. These are the primary reference sources for drug development professionals.

I hope this technical support guide provides a solid foundation for your work. Should you need to obtain the compound for your testing, the suppliers listed in the search results (TCI Chemicals and Aladdin Scientific) offer it in various quantities [1] [2].

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## References

1. 4-Isopropylbenzoic Acid 536-66-3 [tcichemicals.com]
2. 4-Isopropylbenzoic acid - 98% prefix CAS No. 536-66-3 [aladdinsci.com]

To cite this document: Smolecule. [4-isopropylbenzoic acid residue on ignition specification 0.3% max]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b524556#4-isopropylbenzoic-acid-residue-on-ignition-specification-0-3-max>]

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